

2-Amino-4-bromonicotinaldehyde: Technical Profile & Application Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-4-bromonicotinaldehyde

Cat. No.: B11897656

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Core Identity & Physicochemical Properties

2-Amino-4-bromonicotinaldehyde is a trifunctional pyridine scaffold characterized by an ortho-aminoaldehyde motif (positions 2 and 3) and a halogen handle (position 4).^[1] This specific arrangement makes it a "privileged structure" for the rapid assembly of fused heterocycles like 1,8-naphthyridines and pyrido[2,3-d]pyrimidines.

Molecular Specifications

Property	Data
IUPAC Name	2-Amino-4-bromopyridine-3-carbaldehyde
CAS Number	1289139-45-2
Molecular Formula	C ₆ H ₅ BrN ₂ O
Molecular Weight	201.02 g/mol
Exact Mass	199.9585
Appearance	Pale yellow to off-white solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM; insoluble in water. [1] [2]
pKa (Calc.)	~3.5 (Pyridine N), ~14 (Amine)

Structural Analysis

The molecule possesses three distinct reactive centers, allowing for orthogonal functionalization:

- C3-Formyl Group (-CHO): Electrophilic center for condensation reactions (e.g., Friedländer, Wittig).[\[1\]](#)
- C2-Amino Group (-NH₂): Nucleophilic handle for cyclization or acylation.[\[1\]](#)
- C4-Bromo Group (-Br): Electrophilic site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[\[1\]](#)

Synthetic Pathways

The synthesis of **2-Amino-4-bromonicotinaldehyde** typically avoids direct bromination of 2-aminonicotinaldehyde, which favors the C5 position (para to the amine). Instead, a displacement strategy using 2,4-dibromonicotinaldehyde is the industry standard for regiocontrol.

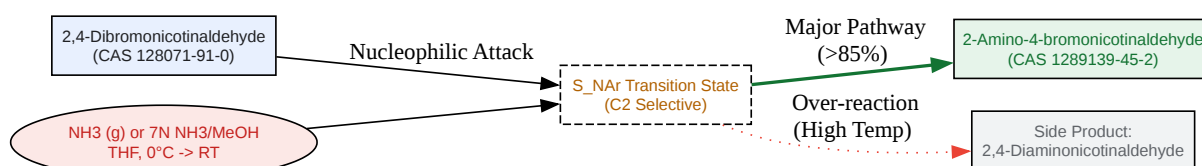
Protocol: Regioselective Amination

Reaction Logic: The C2 position in 2,4-dibromonicotinaldehyde is significantly more electrophilic than the C4 position due to the inductive electron-withdrawing effect of the adjacent pyridine nitrogen and the ortho formyl group. This allows for selective S_NAr displacement using ammonia.

Step-by-Step Methodology:

- Precursor Preparation: Dissolve 2,4-dibromonicotinaldehyde (CAS 128071-91-0) in THF or 1,4-dioxane (0.5 M concentration).^[1]
- Amination: Cool the solution to 0°C. Slowly bubble anhydrous ammonia gas or add 7N NH₃ in methanol (3.0 equivalents).
 - Critical Control Point: Monitor temperature. Exotherms >25°C can lead to bis-amination (displacement of both bromines).^[1]
- Reaction Monitoring: Stir at 0°C to RT for 4–6 hours. Monitor via TLC (30% EtOAc/Hexanes) or LC-MS.^[1] The product typically elutes earlier than the starting material.
- Workup: Concentrate the solvent in vacuo. Resuspend the residue in water and extract with Ethyl Acetate (3x).
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, 0-40% EtOAc in Hexanes).

Visualized Synthesis Workflow



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Figure 1: Regioselective synthesis pathway favoring C2-displacement due to electronic activation by the pyridine nitrogen.[\[1\]](#)

Reactivity & Applications in Drug Discovery

This scaffold is primarily used to synthesize 1,8-naphthyridines and pyrido[2,3-d]pyrimidines, which are bioisosteres of quinolines and quinazolines, respectively.[\[1\]](#) These cores are prevalent in ATP-competitive kinase inhibitors (e.g., EGFR, CDK, PI3K).

A. Friedländer Condensation (1,8-Naphthyridines)

The ortho-aminoaldehyde moiety condenses with ketones containing an

-methylene group to form 1,8-naphthyridines.[\[1\]](#) The C4-bromo group remains intact, serving as a handle for late-stage diversification.

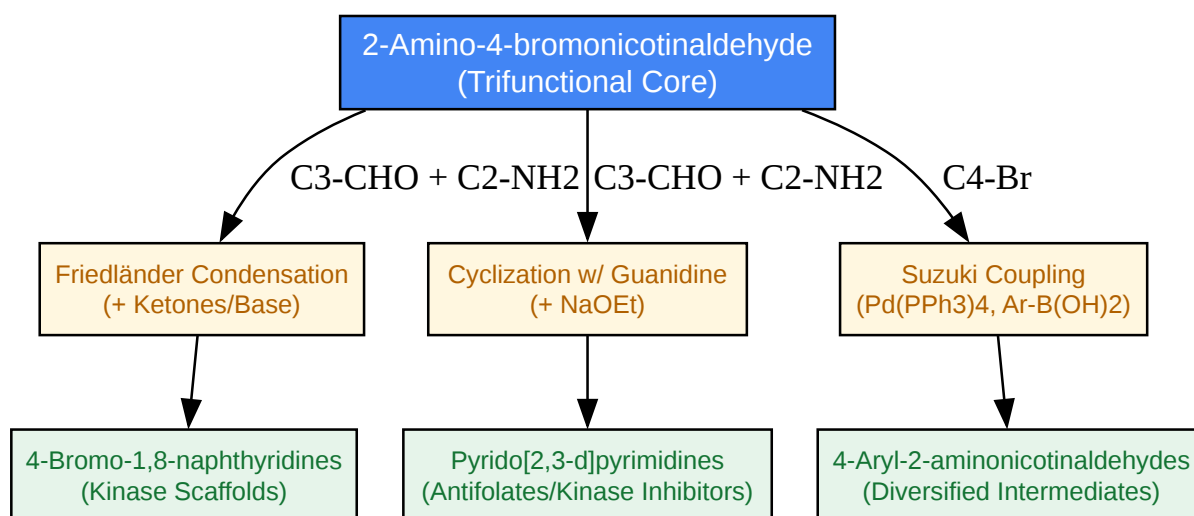
- Reagents: Ketone (e.g., cyclohexanone), catalytic L-proline or KOH, EtOH, Reflux.
- Mechanism: Imine formation followed by intramolecular aldol condensation.

B. Palladium-Catalyzed Coupling (Suzuki/Buchwald)

The C4-bromo position is sterically accessible and highly reactive toward oxidative addition by Pd(0).[\[1\]](#)

- Suzuki-Miyaura: Coupling with aryl boronic acids to install hydrophobic groups (common for kinase "hinge binders").[\[1\]](#)
- Buchwald-Hartwig: Coupling with amines to modulate solubility and basicity.[\[1\]](#)

Reaction Map



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Figure 2: Divergent synthesis map showing the transformation of the core into three distinct bioactive classes.[1]

Safety & Handling (MSDS Summary)

As a halogenated aminopyridine, this compound poses specific hazards. It is a skin sensitizer and potential respiratory irritant.

- GHS Classification: Warning.[2]
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Aldehydes are prone to oxidation to carboxylic acids upon prolonged air exposure.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 1289139-45-2. Retrieved from [\[Link\]](#)
- Gangjee, A., et al. (2008). Design, synthesis, and biological evaluation of classical and nonclassical 2-amino-4-oxo-5-substituted-6-methylpyrrolo[3,2-d]pyrimidines. Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)
- Faul, M., et al. (2013). Direct reductive amination of aldehyde bisulfite adducts induced by 2-picoline borane. Journal of Organic Chemistry. Retrieved from [\[Link\]](#)

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Sources

- 1. 1227586-05-1|4-Bromo-3-methylpyridin-2-amine|BLD Pharm [\[bldpharm.com\]](#)
- 2. 1033203-32-5|4-Bromo-5-methylpyridin-2-amine|BLD Pharm [\[bldpharm.com\]](#)
- To cite this document: BenchChem. [2-Amino-4-bromonicotinaldehyde: Technical Profile & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11897656/docs#2-amino-4-bromonicotinaldehyde-technical-profile-application-guide\]](https://www.benchchem.com/product/b11897656/docs#2-amino-4-bromonicotinaldehyde-technical-profile-application-guide)

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